

"LC-MS/MS method for quantification of Gyromitrin and its metabolites"

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Compound of Interest

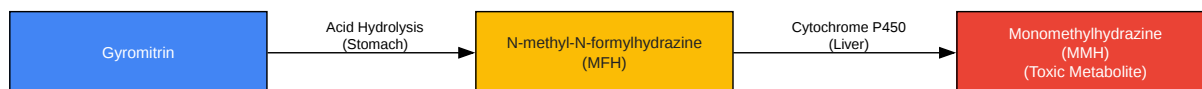
Compound Name: Gyromitrin

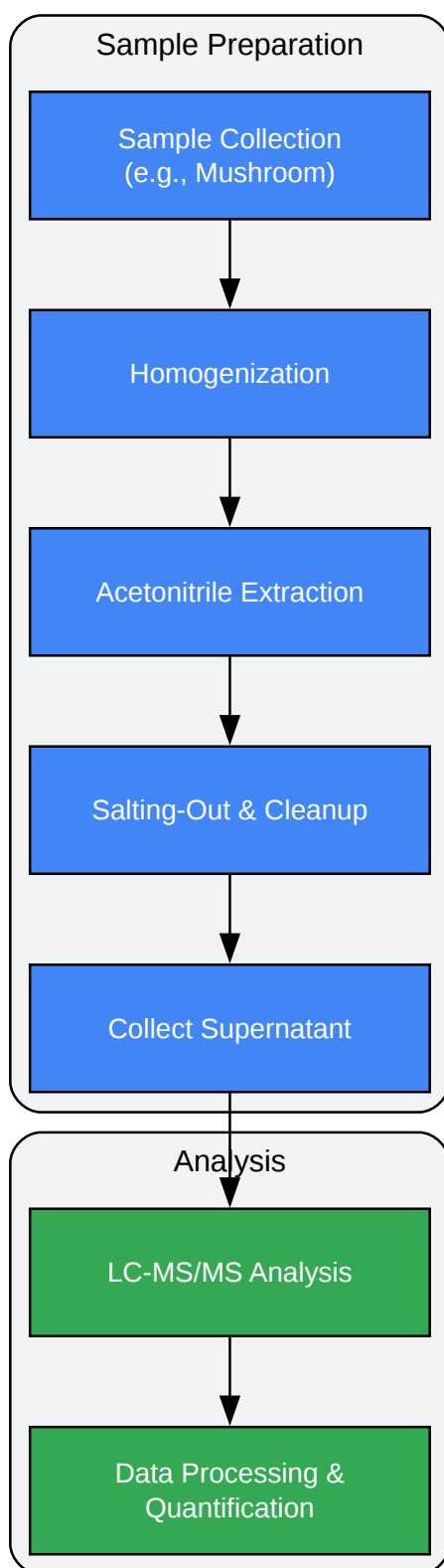
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Metabolic Pathway of Gyromitrin

Gyromitrin undergoes a two-step conversion in the body to its active toxic form, MMH. The initial hydrolysis occurs under acidic conditions, such as in the stomach, followed by enzymatic conversion primarily in the liver.^{[1][2][7]}





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